

Application Notes: Phenolic Resins in High-Pressure Laminates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formaldehyde;phenol*

Cat. No.: *B1633637*

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Phenolic resins, synthesized through the reaction of phenol and formaldehyde, are thermosetting polymers that serve as a foundational material in the manufacturing of high-pressure laminates (HPL).^{[1][2]} These laminates are engineered composites created by impregnating layers of substrate materials—such as paper, cotton fabric, or glass cloth—with phenolic resin.^{[3][4]} The subsequent application of high heat and pressure transforms these layers into a single, rigid, and durable sheet.^{[3][5]}

The crosslinked polymer matrix formed during the curing process imparts a unique combination of properties to the final product, including excellent mechanical strength, dimensional stability, and resistance to heat, chemicals, and electrical currents.^{[1][6]} This versatility makes phenolic laminates indispensable in a wide range of industries.

Key Properties and Applications:

- **Electrical Insulation:** Due to their high dielectric strength, phenolic laminates are extensively used as insulators in transformers, switchgears, circuit boards (PCBs), and other electronic components.^{[3][6]}
- **Mechanical Durability:** Paper-based phenolics are suitable for moderate mechanical loads, while laminates reinforced with canvas, linen, or glass fabric offer enhanced impact resistance and tensile strength.^[6] This makes them ideal for manufacturing robust parts like gears, pulleys, rollers, jigs, and fixtures.^{[2][6]}

- Thermal Stability: Phenolic laminates can withstand moderate to high temperatures without significant degradation, making them suitable for components in motors, relays, and ovens. [2][6]
- Chemical Resistance: The cured resin provides a barrier against various chemicals and solvents, a critical feature for industrial and laboratory work surfaces.[7][8]
- Automotive and Aerospace: The combination of strength, light weight, and fire resistance allows for their use in interior components, structural parts, and heat shields in vehicles and aircraft.[3]

Data Presentation

Table 1: Typical Mechanical Properties of Paper Phenolic Laminates

Property	Metric	English
Hardness, Rockwell E	86.0 – 91.0	86.0 – 91.0
Tensile Strength, Ultimate	41.0 – 57.9 MPa	5950 – 8400 psi
Modulus of Elasticity	4.10 – 8.64 GPa	595 – 1250 ksi
Flexural Yield Strength	76.0 – 109 MPa	11000 – 15800 psi

Data sourced from Boedeker
Plastics, values at 73°F
(23°C).[9]

Table 2: Processing Parameters for High-Pressure Laminate Manufacturing

Parameter	Value	Unit
Pressing Temperature	150 - 180	°C
Pressing Pressure	1000 - 1500	psi
Curing Time	30 - 90	minutes
Typical values depend on laminate thickness and specific resin formulation. [5] [7]		

Table 3: Resin Synthesis and Curing Characteristics

Parameter	Resin 1	Resin b	Resin c	Resin bc
Initial pH	7.996	8.041	8.027	7.996
Final pH	7.461	7.485	7.221	7.127
Viscosity (after synthesis)	18.8	31.6	54.3	447.5
Curing Onset Temp (To1)	121.06	123.83	124.38	136.47
Curing Peak Temp (Tpeak1)	157.49	157.77	159.09	165.82
Reaction Enthalpy (ΔH_1)	-92.16	-48.33	-48.61	-60.91

Data adapted from Thébault et al. (2018).

Viscosity in mPas;
Temperatures in °C; Enthalpy in J/g.[\[10\]](#)[\[11\]](#)

Experimental Protocols

Protocol 1: Synthesis of Resol-Type Phenolic Resin

This protocol describes a general laboratory procedure for synthesizing a resol-type phenolic resin, which is catalyzed by an alkaline catalyst.

Materials:

- Phenol
- Formalin (37% formaldehyde solution)
- Sodium Hydroxide (NaOH) solution
- Three-neck round-bottom flask
- Stirrer, backflow condenser, thermometer, and dropping funnel
- Heating mantle or oil bath
- Ice bath

Procedure:

- Add phenol and the sodium hydroxide solution to the three-neck flask and mix thoroughly.
- Slowly add the formalin solution from the dropping funnel. Monitor the temperature closely, ensuring it does not exceed 90°C.
- Once the formalin addition is complete, heat the mixture to a setpoint of 90°C using the oil bath.
- Maintain the reaction at this temperature for a specified duration (e.g., 2-3 hours) under continuous stirring.[\[10\]](#)[\[12\]](#)
- After the reaction period, rapidly cool the flask using an ice bath to quench the reaction.[\[12\]](#)

- The resulting resin can be stored for subsequent use in impregnation. For certain applications, water may be removed via vacuum distillation.[10]

Protocol 2: Manufacturing of High-Pressure Laminates (HPL)

This protocol outlines the industrial process for creating HPL sheets.

Materials & Equipment:

- Synthesized phenolic resin
- Substrate material (e.g., Kraft paper)
- Resin impregnation line with drying tunnel
- Hydraulic press with heated platens
- Cutting and finishing tools

Procedure:

- Resin Preparation: Formulate the phenolic resin to achieve the desired viscosity and solid content for impregnation.[7]
- Impregnation: Pass the substrate sheets through a resin bath to ensure complete saturation. [1][3]
- Drying: The impregnated sheets are then passed through a drying tunnel to remove excess moisture and solvents, preparing them for lamination.[1]
- Stacking: Layer the dried, resin-coated sheets to build the desired laminate thickness. Decorative top layers and protective overlays may be added at this stage.[5][7]
- Pre-pressing & Degassing: A preliminary pressing at low pressure removes trapped air and excess resin, preventing voids in the final product.[7]

- Hot Pressing (Curing): Place the stacked assembly into a hydraulic press. Apply high pressure (1000-1500 psi) and temperature (150-180°C).[7] This triggers the thermosetting reaction, where the resin cures and forms strong, permanent cross-linked bonds between the layers.[1] The curing time can range from 30 to 90 minutes.[5][7]
- Cooling: After curing, the laminate undergoes a controlled cooling process to ensure dimensional stability and prevent thermal shock.[7]
- Finishing: The final laminate sheets are trimmed to size and finished as required.

Protocol 3: Ball Impact Resistance Test (ISO 4586)

This protocol is used to assess the ability of a laminate surface to withstand mechanical impact.

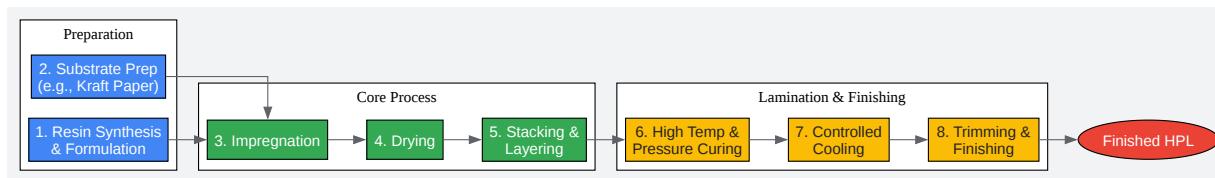
Equipment:

- Test apparatus capable of dropping a steel ball from a specified height.
- Steel ball: 25.4 mm diameter, 224 g mass.[13]
- Laminate test specimen.

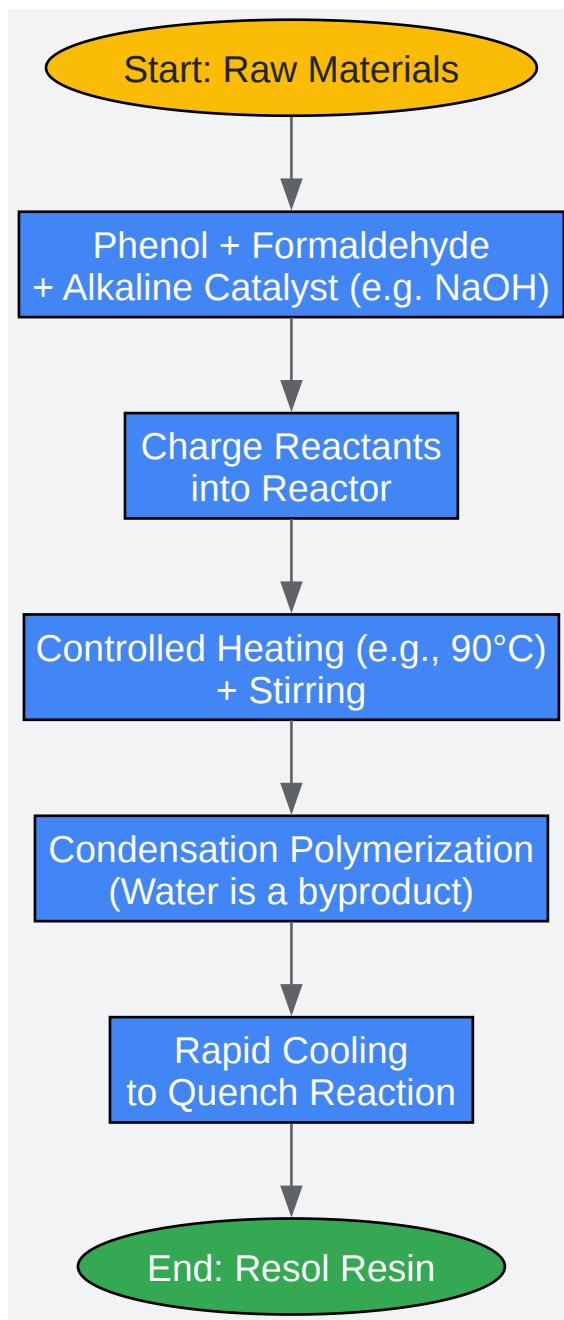
Procedure:

- Secure the HPL test specimen in the test apparatus.
- Release the steel ball to fall onto the surface of the laminate from a specified height (e.g., 300 mm to 600 mm).[13]
- Visually inspect the impact point on the laminate surface.
- Acceptance Criteria: The laminate passes the test if there are no visible cracks or significant damage that would impair its appearance or functionality.[8][13]

Visualizations

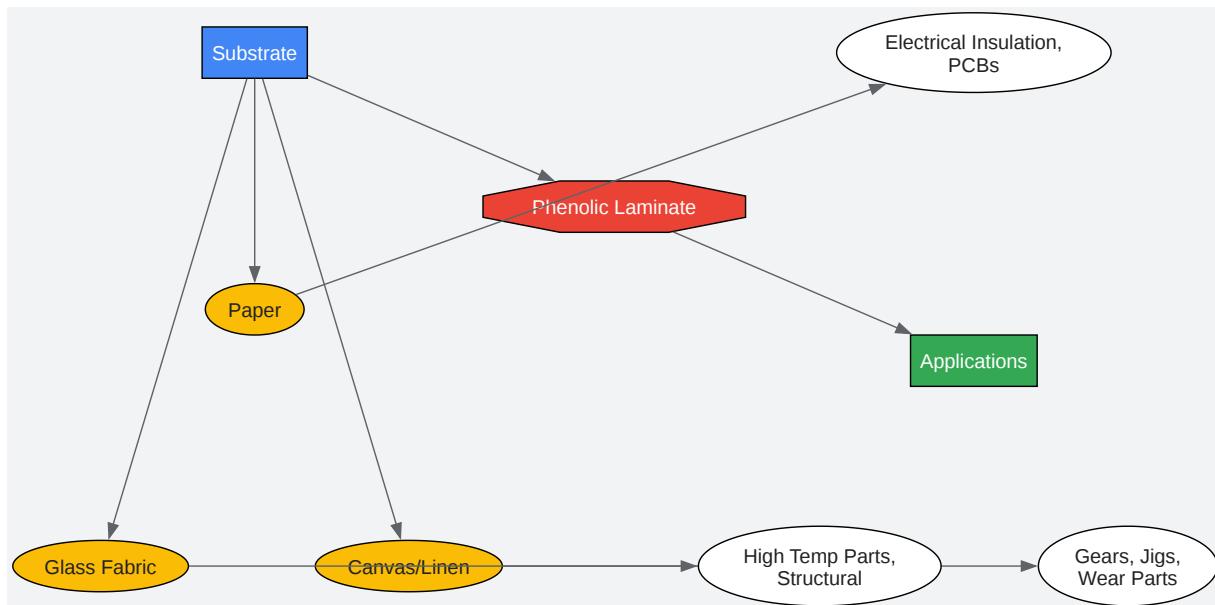
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Caption: High-Pressure Laminate (HPL) Manufacturing Workflow.



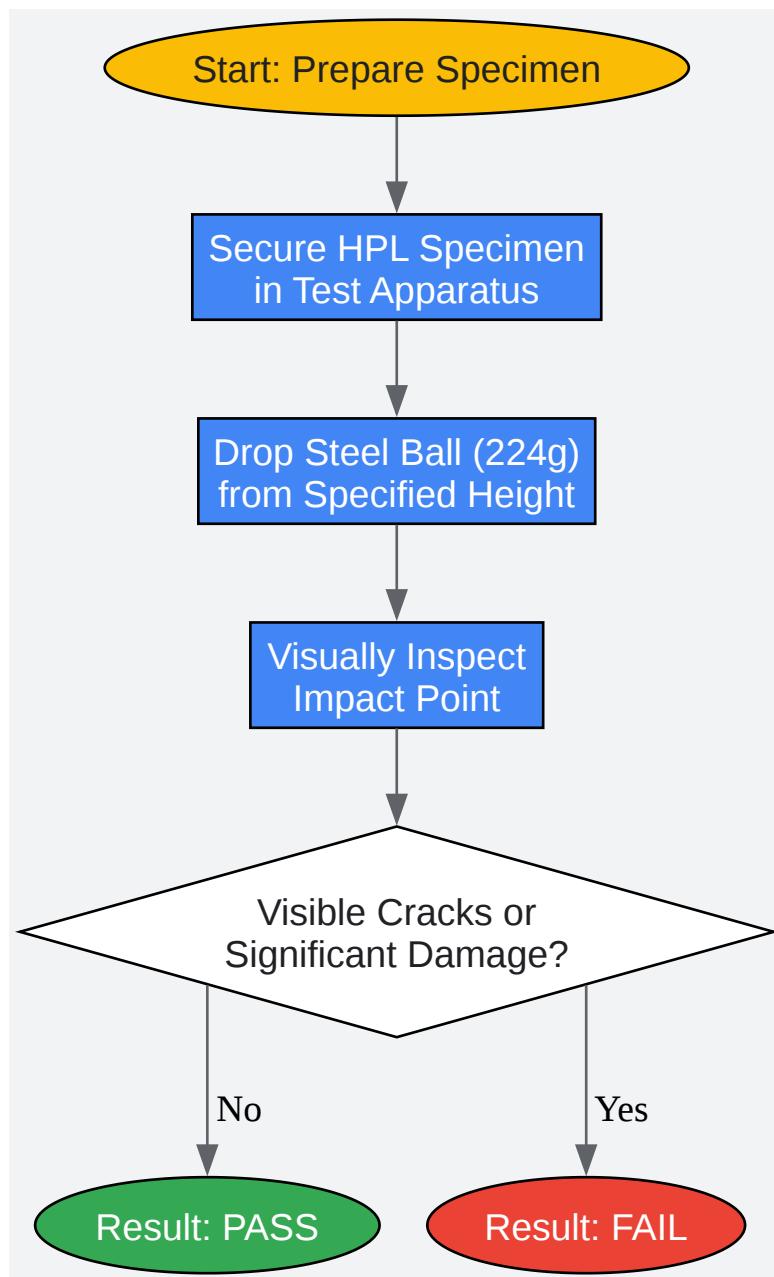
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Caption: Process flow for Resol-Type Phenolic Resin Synthesis.



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Caption: Relationship between substrate, laminate, and application.

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Caption: Workflow for the Ball Impact Resistance Test.

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- To cite this document: BenchChem. [Application Notes: Phenolic Resins in High-Pressure Laminates]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1633637#application-of-phenolic-resins-in-manufacturing-laminates>

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